

Introduction: The Strategic Value of a Dihalogenated Pyrazine Scaffold

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Compound of Interest

Compound Name: 2-Bromo-5-iodopyrazine

CAS No.: 622392-04-5

Cat. No.: B1288987

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In the landscape of modern drug discovery, heterocyclic building blocks are indispensable tools for the medicinal chemist. Among these, **2-Bromo-5-iodopyrazine** has emerged as a particularly valuable intermediate.^[1] Its pyrazine core is a structural motif present in numerous biologically active compounds, while the differential reactivity of its bromine and iodine substituents offers a gateway for controlled, sequential chemical modifications.^{[2][3]} This unique characteristic allows for the efficient construction of complex molecular architectures, making it a crucial precursor in the synthesis of novel therapeutic agents.^[3]

As a Senior Application Scientist, I have observed that a thorough understanding of a reagent's fundamental properties is paramount to its successful application. Solubility, in particular, is a critical parameter that dictates reaction conditions, purification strategies, and formulation possibilities. This guide provides researchers, scientists, and drug development professionals with a comprehensive technical overview of the solubility profile of **2-Bromo-5-iodopyrazine**. We will delve into its physicochemical properties, present qualitative and quantitative solubility data, provide a robust experimental protocol for its determination, and discuss its safe handling and strategic applications.

Physicochemical Properties

A foundational understanding of a compound begins with its key physical and chemical characteristics. These properties not only confirm the identity and purity of the material but also provide predictive insight into its behavior in various experimental settings.

Property	Value	Source(s)
Molecular Formula	C ₄ H ₂ BrIN ₂	[4][5]
Molecular Weight	283.88 g/mol	[4]
Appearance	White to off-white or light yellow solid/crystalline powder	[4][6]
Melting Point	95 - 99°C	[4][5]
Boiling Point	~260 - 270°C (estimated)	[4]
Predicted pKa	-4.29 ± 0.10	[5]

Solubility Profile of 2-Bromo-5-iodopyrazine

Qualitative Solubility Overview

The solubility of **2-Bromo-5-iodopyrazine** is dictated by its molecular structure. The presence of two electronegative nitrogen atoms in the pyrazine ring imparts some polarity. However, the large, nonpolarizable bromine and iodine atoms, combined with the overall aromatic system, result in a molecule with predominantly nonpolar character. Consequently, its solubility in polar protic solvents like water is very low.[4] Conversely, it exhibits significantly better solubility in a range of common organic solvents.[4]

Solubility Data Summary

The following table summarizes the known solubility of **2-Bromo-5-iodopyrazine** in various solvents. This data is crucial for selecting appropriate solvent systems for chemical synthesis, purification (e.g., crystallization or chromatography), and analytical sample preparation.

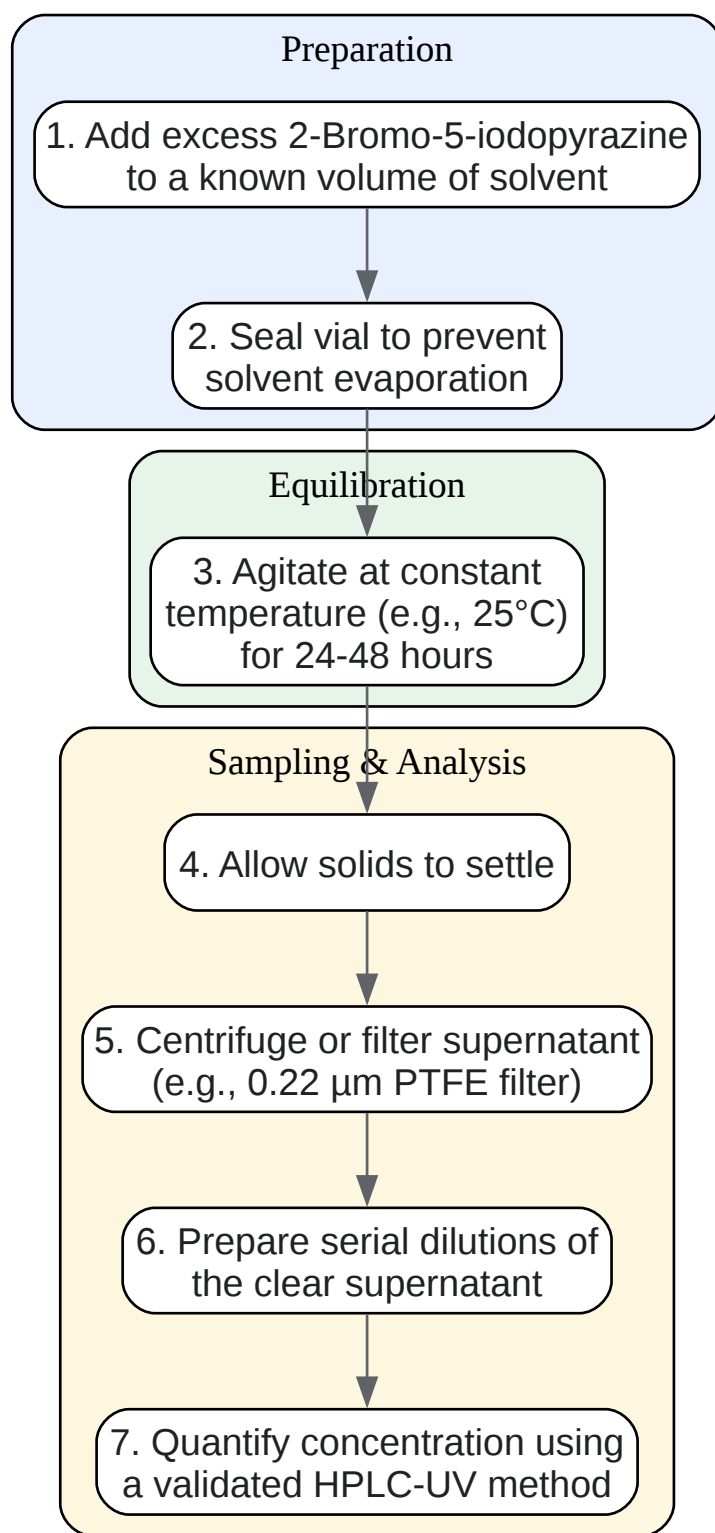
Solvent	Solvent Class	Solubility	Source(s)
Water	Polar Protic	Slightly soluble / Poor	[4]
Dichloromethane (DCM)	Halogenated	Soluble	[4]
Chloroform	Halogenated	Soluble	[4]
Ethyl Acetate (EtOAc)	Ester	Soluble	[4]
Tetrahydrofuran (THF)	Ether	Soluble	[4]
Dimethyl Sulfoxide (DMSO)	Polar Aprotic	Soluble	[7]
N,N-Dimethylformamide (DMF)	Polar Aprotic	Soluble	[7]
Methanol	Polar Protic	Soluble	[7]
Ethanol	Polar Protic	Soluble	[7]

Experimental Protocol for Solubility Determination

To ensure reproducibility and accuracy, a standardized protocol for determining solubility is essential. The isothermal shake-flask method is a gold-standard technique because it allows the system to reach thermodynamic equilibrium, providing a true measure of a compound's saturation solubility at a given temperature.

Workflow for Isothermal Shake-Flask Solubility Determination

The following diagram outlines the critical steps in this self-validating protocol. The inclusion of an equilibration period and the separation of solid material before analysis are key to achieving trustworthy results.



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Caption: Workflow for equilibrium solubility determination.

Step-by-Step Methodology

1. Materials and Reagents:

- **2-Bromo-5-iodopyrazine** (purity >97%)
- Selected solvents (HPLC grade)
- Calibrated analytical balance
- Scintillation vials with screw caps
- Orbital shaker with temperature control
- Centrifuge
- Syringe filters (0.22 μm , PTFE or other solvent-compatible material)
- Volumetric flasks and pipettes
- High-Performance Liquid Chromatography (HPLC) system with a UV detector

2. Preparation of Saturated Solution:

- Add an excess amount of **2-Bromo-5-iodopyrazine** (e.g., 20-30 mg) to a vial containing a known volume (e.g., 2 mL) of the test solvent. The key is to ensure undissolved solid remains at equilibrium.
- Securely cap the vials to prevent solvent loss.
- Place the vials in an orbital shaker set to a constant temperature (e.g., $25^{\circ}\text{C} \pm 0.5^{\circ}\text{C}$).
- Agitate the samples for at least 24 hours. A 48-hour period is recommended to ensure equilibrium is reached, which can be confirmed by taking measurements at 24h and 48h and observing no significant change.

3. Sample Collection and Preparation:

- Remove vials from the shaker and let them stand at the same constant temperature to allow the excess solid to sediment.
- Carefully draw the supernatant into a syringe.
- Filter the supernatant through a 0.22 μm syringe filter into a clean vial. This step is critical to remove all particulate matter. Causality Note: Failure to remove fine particulates will lead to an overestimation of solubility.
- Accurately dilute a known volume of the clear, saturated solution with the appropriate mobile phase or solvent to bring the concentration within the linear range of the analytical method.

4. Quantitative Analysis:

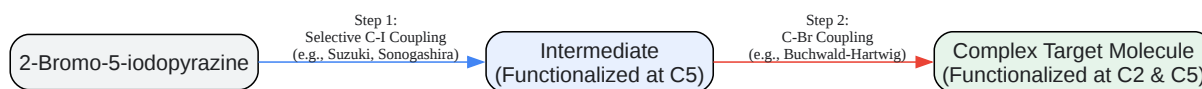
- Analyze the diluted samples using a validated HPLC-UV method. A reverse-phase C18 column is typically suitable.
- The method must be validated for linearity, accuracy, and precision using a standard curve prepared from a known stock solution of **2-Bromo-5-iodopyrazine**.
- Calculate the concentration of the diluted sample by interpolating its peak area against the standard curve.

5. Calculation of Solubility:

- Multiply the calculated concentration by the dilution factor to determine the saturation solubility in the original solvent. The result is typically expressed in mg/mL or $\mu\text{g/mL}$.

Applications in Drug Development

The synthetic utility of **2-Bromo-5-iodopyrazine** is primarily derived from the differential reactivity of the carbon-iodine (C-I) and carbon-bromine (C-Br) bonds. The C-I bond is more susceptible to oxidative addition in palladium-catalyzed cross-coupling reactions, enabling selective functionalization at the 5-position.[8] The more robust C-Br bond at the 2-position can then be targeted in a subsequent reaction, allowing for a controlled, stepwise assembly of complex molecules.[3]



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Caption: Sequential functionalization strategy for **2-Bromo-5-iodopyrazine**.

This regioselective approach is invaluable in medicinal chemistry for building libraries of compounds for structure-activity relationship (SAR) studies, where precise control over substituent placement is critical.

Safety and Handling

As with any active chemical reagent, proper handling of **2-Bromo-5-iodopyrazine** is essential for laboratory safety.

5.1. Hazard Identification The compound is classified with the following GHS Hazard Statements:

- H315: Causes skin irritation.[9][10]
- H319: Causes serious eye irritation.[9][10]
- H335: May cause respiratory irritation.[9][10] The signal word is Warning.[9]

5.2. Recommended Handling Procedures

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including chemical-resistant gloves (e.g., nitrile), safety glasses or goggles, and a lab coat.[10]
- Ventilation: Handle only in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust.[10]
- Engineering Controls: Avoid generating dust during weighing and transfer.[10]

- First Aid: In case of contact, wash skin thoroughly with soap and water. For eye contact, rinse cautiously with water for several minutes. If inhaled, move to fresh air. Seek medical attention if irritation persists.[\[11\]](#)

5.3. Storage and Stability

- Conditions: Store in a tightly sealed container in a cool, dry, and dark place.[\[12\]](#) The recommended storage temperature is between 2-8°C.[\[5\]](#)
- Sensitivities: The compound is sensitive to light and moisture.[\[4\]](#) For long-term storage, keeping it under an inert atmosphere (e.g., nitrogen or argon) is advisable to maintain purity.[\[5\]](#)

Conclusion

2-Bromo-5-iodopyrazine is a high-value synthetic building block with a well-defined physicochemical profile. While its poor aqueous solubility requires the use of organic solvents for most applications, its solubility in a broad range of these solvents provides ample flexibility for synthetic and analytical endeavors. The ability to perform selective, sequential cross-coupling reactions at its iodo- and bromo-substituted positions underpins its strategic importance in the efficient synthesis of complex molecules for drug discovery. By adhering to the rigorous experimental and safety protocols outlined in this guide, researchers can confidently and effectively leverage the full potential of this versatile reagent in their scientific programs.

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